

An In-depth Technical Guide on 2-Bromo-1,3,4-trifluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-1,3,4-trifluorobenzene

Cat. No.: B071589

[Get Quote](#)

This technical guide provides a concise overview of the fundamental physicochemical properties of **2-Bromo-1,3,4-trifluorobenzene**, a fluorinated aromatic compound relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

Core Molecular Data

The essential molecular information for **2-Bromo-1,3,4-trifluorobenzene** is summarized in the table below. This data is fundamental for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Citations
Molecular Formula	C6H2BrF3	[1][2]
Molecular Weight	210.98 g/mol	[1]

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.

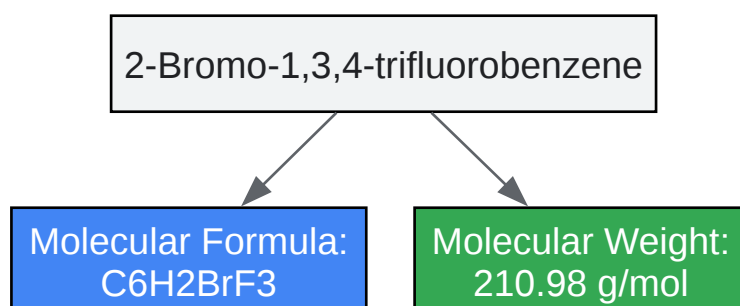


Figure 1. Molecular Properties of 2-Bromo-1,3,4-trifluorobenzene

[Click to download full resolution via product page](#)

Figure 1. Molecular Properties of **2-Bromo-1,3,4-trifluorobenzene**

Disclaimer: This document provides a summary of key data points. Detailed experimental protocols for the determination of these properties are not included but can be found in standard analytical chemistry literature.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-1,3,4-trifluorobenzene | C₆H₂BrF₃ | CID 2736401 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on 2-Bromo-1,3,4-trifluorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b071589#2-bromo-1-3-4-trifluorobenzene-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com